

A Comprehensive Technical Guide to 1,3-Dioleoyl-2-lignoceroyl Glycerol

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Compound of Interest

Compound Name: 1,3-Olein-2-Lignocerin

Cat. No.: B3026090

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This technical guide provides a detailed overview of 1,3-Dioleoyl-2-lignoceroyl glycerol, a mixed-acid triglyceride. Given the limited availability of experimental data for this specific lipid, this document combines reported information with data extrapolated from related compounds and general principles of lipid chemistry to offer a thorough resource.

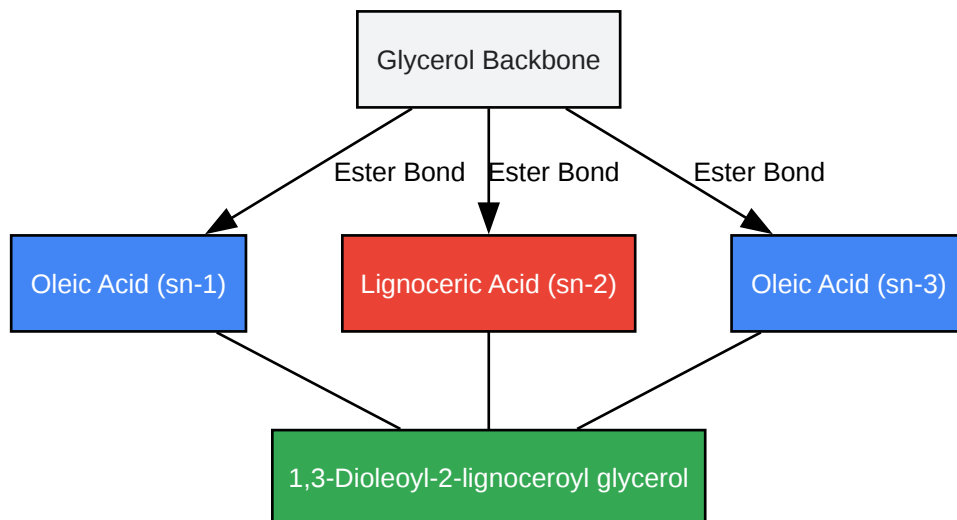
Nomenclature and Chemical Identity

1,3-Dioleoyl-2-lignoceroyl glycerol is a triacylglycerol molecule with a glycerol backbone esterified with two oleic acid molecules at the sn-1 and sn-3 positions and one lignoceric acid molecule at the sn-2 position.

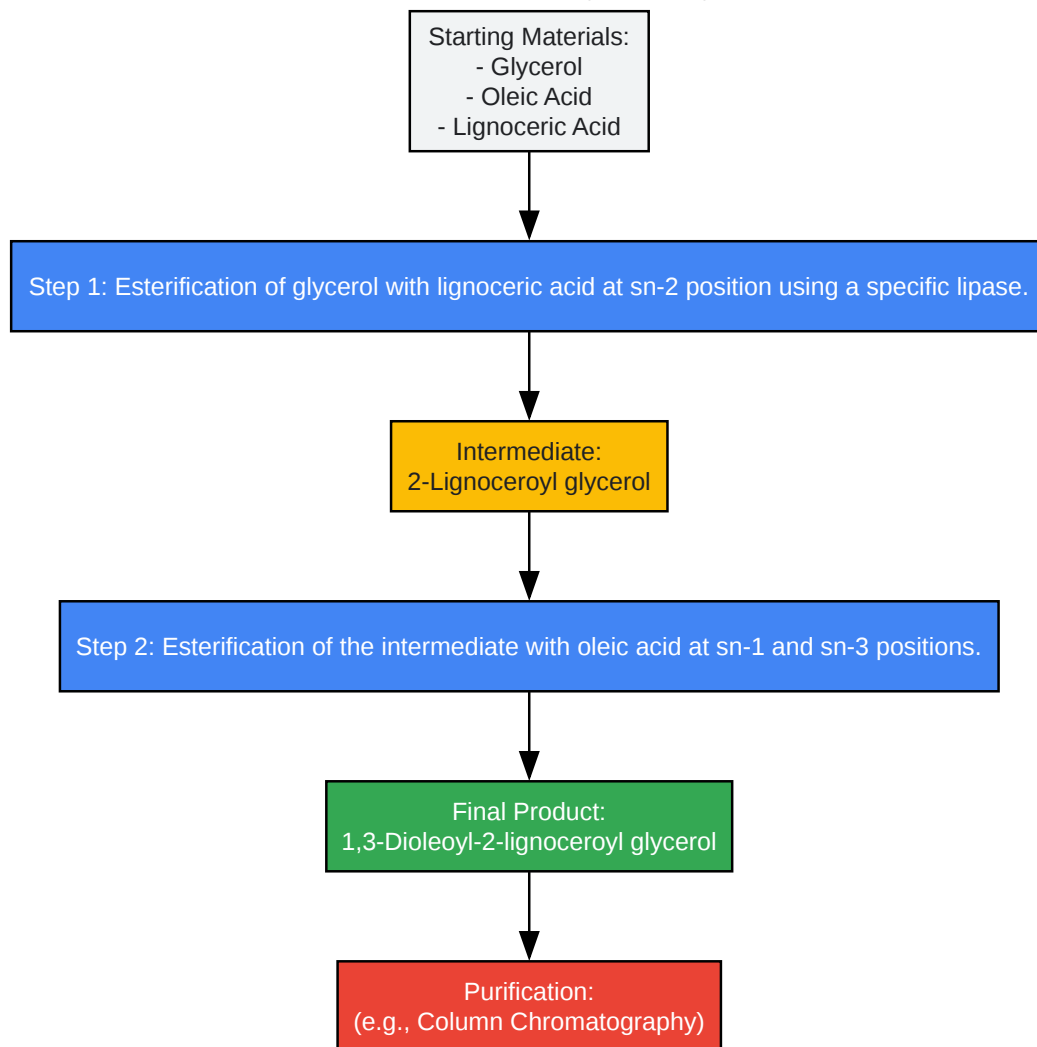
- Systematic (IUPAC) Name: Based on the descriptive name, the systematic IUPAC name is (9Z,9'Z)-2-[(tetracosanoyl)oxy]propane-1,3-diyl bis(octadec-9-enoate).
- CAS Number: 869989-78-6[1]
- Alternative Names: tetracosanoic acid, 2-[[[(9Z)-1-oxo-9-octadecen-1-yl]oxy]-1-[[[(9Z)-1-oxo-9-octadecen-1-yl]oxy]methyl]ethyl ester, **1,3-olein-2-lignocerin**, TG(18:1/24:0/18:1)[1]

The structural relationship of its components is illustrated in the diagram below.

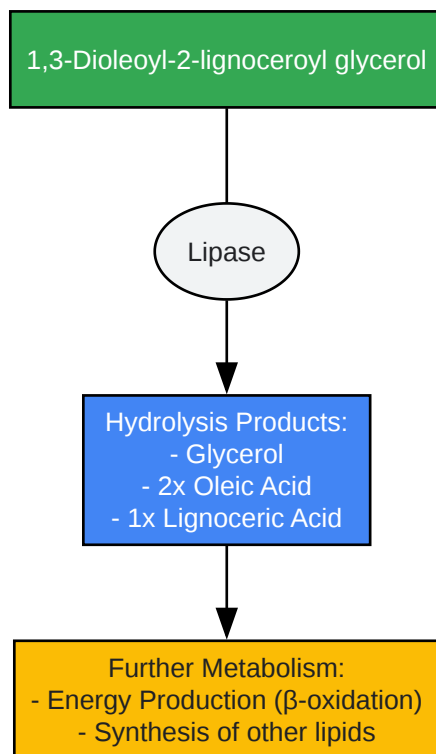
Nomenclature of 1,3-Dioleoyl-2-lignoceroyl glycerol



General Workflow for Enzymatic Synthesis



General Triglyceride Hydrolysis Pathway



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References

- 1. 1,3-Dioleoyl-2-Lignoceroyl Glycerol - Cayman Chemical [bioscience.co.uk]
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